

Comparative Off-Target Binding Profile of Piperidin-4-ol Analogs

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Compound of Interest

Compound Name: 4-(2-Methoxy-5-methylbenzyl)piperidin-4-ol
Cat. No.: B13595864

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Executive Summary

The piperidin-4-ol (4-hydroxypiperidine) scaffold is a privileged structure in medicinal chemistry, serving as a core pharmacophore for diverse therapeutic agents, including opioid receptor agonists, muscarinic antagonists, and kinase inhibitors. While the C4-hydroxyl group introduces essential polarity that can improve metabolic stability and solubility compared to the parent piperidine, this scaffold retains a high propensity for "promiscuous" binding.

This guide provides a technical comparison of the off-target binding profiles of piperidin-4-ol analogs. It focuses on the critical selectivity windows between intended targets (e.g., Sigma-1 receptors, NMDA GluN2B) and high-risk off-targets (hERG potassium channels, Dopamine D2/D4 receptors). We analyze the structural determinants driving this polypharmacology and provide a validated screening workflow to de-risk candidates early in discovery.

The Scaffold Liability: Why Piperidin-4-ols Bind Off-Target

The pharmacological versatility of piperidin-4-ol stems from its physicochemical properties, which simultaneously drive target affinity and off-target liability.

- Basicity (

~9-10): The secondary or tertiary amine is protonated at physiological pH. This cation mimics endogenous neurotransmitters (dopamine, serotonin), allowing it to anchor to the conserved Aspartate residue (e.g., Asp115 in D4, Asp3.32 in D2) found in aminergic GPCRs.

- Lipophilicity & hERG Trapping: While the 4-OH group lowers logP relative to piperidine, hydrophobic substituents on the nitrogen (N-benzyl, N-phenethyl) often create the "pharmacophore overlap" required for hERG channel blockade—specifically,

-stacking with Phe656 and cation-

interactions with Tyr652 in the channel pore.

Comparative Analysis: Sigma-1 vs. Dopamine D4 Selectivity

A critical challenge in developing piperidin-4-ol based ligands (often designed for neuroprotection or analgesia via Sigma-1 modulation) is avoiding dopaminergic side effects. The following analysis compares a First-Generation Analog (high liability) with an Optimized Analog (high selectivity), derived from structure-activity relationship (SAR) studies [1].

Quantitative Binding Profile (Values)

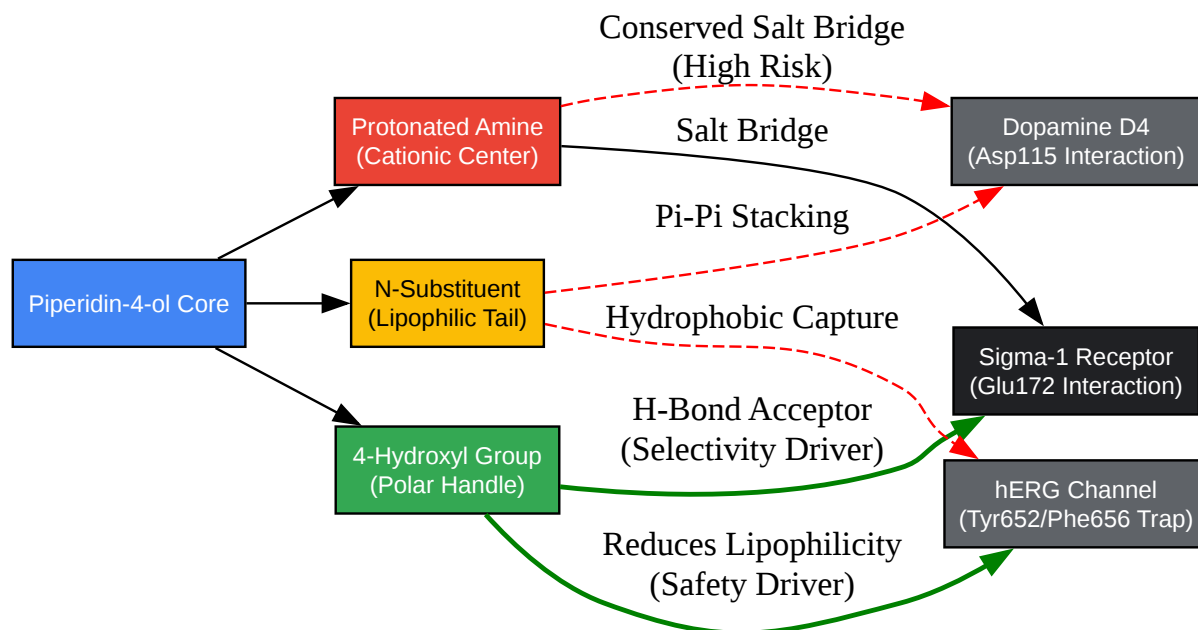
The data below illustrates how subtle structural modifications to the piperidin-4-ol core shift the selectivity window.

Feature	Compound A (First-Gen)	Compound B (Optimized)	Interpretation
Structure Type	N-benzyl-4-hydroxypiperidine	N-(Indazolyl-methyl)-4-hydroxypiperidine	Rigidification of the N-substituent improves fit.
Sigma-1 Affinity ()	14 nM	1.2 nM	10x Potency Increase: Optimized H-bonding at the target site.
Dopamine D4 Affinity ()	28 nM	860 nM	30x Affinity Drop: Loss of optimal -stacking in D4 pocket.
Selectivity Ratio (S1/D4)	0.5 (Non-selective)	>700 (Highly Selective)	Compound B eliminates D4-mediated extrapyramidal risk.
hERG Inhibition ()	1.2 M	> 30 M	The 4-OH group, when combined with polar N-caps, reduces channel trapping.

Key Insight: The introduction of the 4-hydroxyl group alone is insufficient for selectivity. The "Southern" part of the molecule (N-substituent) dictates the off-target profile. Replacing flexible benzyl groups with polar, heteroaromatic rings (like indazole in Compound B) disrupts the hydrophobic pharmacophore required for D4 and hERG binding while maintaining Sigma-1 efficacy [1].

Mechanism of Action: Structural Determinants

To rationalize the data above, we must visualize the competing pharmacophores.



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Figure 1: Structural determinants of piperidin-4-ol selectivity. The protonated amine is a universal "anchor" for both target and off-targets. The 4-hydroxyl group is the primary "safety valve" that reduces lipophilicity, but the N-substituent determines the final off-target penalty.

Experimental Protocol: Safety Pharmacology Profiling

To validate the off-target profile of a new piperidin-4-ol analog, a tiered screening approach is mandatory. This protocol ensures self-validating results by moving from high-throughput binding to functional confirmation.

Tier 1: Radioligand Binding Panel (The "Safety Screen")

Objective: Determine affinity (

) for critical off-targets. Method: Competition binding assay.

- Membrane Preparation:

- Use HEK293 cells stably expressing human D4.4, D2L, or Sigma-1 receptors.
- Homogenize in ice-cold Tris-HCl buffer (pH 7.4). Centrifuge at 40,000 x g.
- Assay Setup:
 - Total Binding: Incubate membranes with radioligand (e.g., [³H]-Pentazocine for Sigma-1, [³H]-YM-09151-2 for D4) at

concentration.
 - Non-Specific Binding (NSB): Define using excess cold ligand (e.g., 10

M Haloperidol).
 - Test Compounds: Add piperidin-4-ol analog at 10

M (primary screen) or serial dilutions (secondary

determination).
- Incubation: 120 min at 25°C to reach equilibrium.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethyleneimine (reduces filter binding of cationic piperidines).
- Analysis: Calculate

and convert to

using the Cheng-Prusoff equation.

Tier 2: Functional hERG Assessment (The "Killer Experiment")

Binding affinity does not always correlate with channel blockade kinetics. Functional patch-clamp is the gold standard.

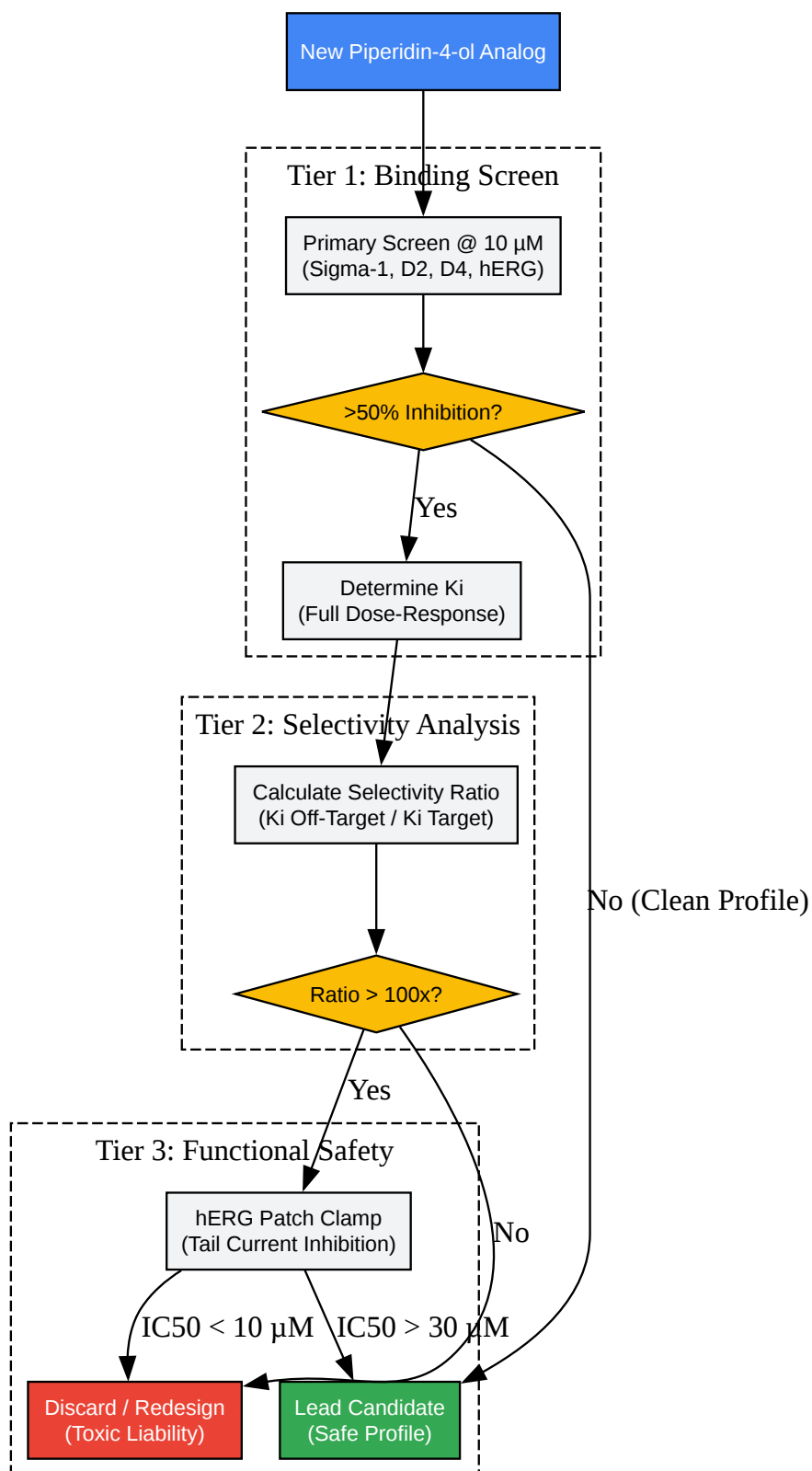
- Cell System: CHO cells stably expressing hERG (Kv11.1).

- Electrophysiology: Whole-cell patch clamp technique.
- Voltage Protocol:
 - Hold at -80 mV.
 - Depolarize to +20 mV for 2s (activates channel).
 - Repolarize to -50 mV (elicits tail current—this is the signal to measure).
- Compound Application: Perfusion of piperidin-4-ol analog (0.1, 1, 10, 30 M).
- Success Criteria:

inhibition of tail current at 10

M indicates a "Safe" profile (Safety Margin > 30-fold).

Workflow Visualization



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Figure 2: Step-by-step safety pharmacology workflow for validating piperidine analogs. This cascade prioritizes early elimination of non-selective compounds before expensive functional testing.

References

- Comparison of Sigma-1 and D4 Selectivity: Title: From dopamine 4 to sigma 1: synthesis, SAR and biological characterization of a piperidine scaffold of σ 1 modulators. Source: ChemRxiv (2019). URL:[[Link](#)][1][2]
- hERG Liability in Piperidines: Title: Discovery of 3,4,6-Trisubstituted Piperidine Derivatives as Orally Active, Low hERG Blocking Akt Inhibitors.[3] Source: Journal of Medicinal Chemistry (2019). URL:[[Link](#)]
- General Piperidine Pharmacology: Title: Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access. Source: European Journal of Medicinal Chemistry (2025 Review). URL:[[Link](#)]
- Functional Selectivity Protocols: Title: Selectivity Landscape of 100 Therapeutically Relevant GPCR Profiled by an Effector Translocation-Based BRET Platform.[4] Source: bioRxiv (2020). URL:[[Link](#)]

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Sources

- 1. chemrxiv.org [chemrxiv.org]
- 2. thieme-connect.com [thieme-connect.com]
- 3. Discovery of 3,4,6-Trisubstituted Piperidine Derivatives as Orally Active, Low hERG Blocking Akt Inhibitors via Conformational Restriction and Structure-Based Design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. biorxiv.org [biorxiv.org]

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